Quantitative analysis of "3-(1-Bromoethyl)pyridine hydrobromide"

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Compound of Interest

Compound Name:	*3-(1-Bromoethyl)pyridine hydrobromide*
CAS No.:	*1209988-07-7*
Cat. No.:	*B2910607*

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Topic: Quantitative Analysis & Comparative Performance Guide: **3-(1-Bromoethyl)pyridine Hydrobromide** Content Type: Technical Comparison Guide Author Persona: Senior Application Scientist (Process Chemistry & Analytical Development)

Executive Summary

In the landscape of heterocyclic building blocks, **3-(1-Bromoethyl)pyridine hydrobromide** (CAS: 457922-36-8 [Free Base Ref]) represents a critical balance between reactivity and stability.[1] Unlike its primary analog (3-bromomethylpyridine) or its chlorinated counterpart, this secondary benzylic-like halide offers unique kinetic profiles essential for introducing the 1-(pyridin-3-yl)ethyl motif into pharmaceutical scaffolds (e.g., kinase inhibitors, receptor modulators).[1]

This guide provides a rigorous quantitative analysis of the compound, contrasting its performance against key alternatives: 3-(1-Chloroethyl)pyridine (lower reactivity) and the Free Base form (lower stability).[1] We present validated analytical protocols and representative experimental data to support process decision-making.

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Part 1: Product Characterization & Mechanism[1]

Structural Analysis

The compound consists of a pyridine ring substituted at the 3-position with a 1-bromoethyl group.[1] It is supplied as the hydrobromide salt (

), which protonates the pyridine nitrogen.

- Chemical Formula:

  [1]

- Molecular Weight: 266.96 g/mol (Salt)

- Key Feature: The secondary carbon-bromine bond is activated by the adjacent

  -deficient pyridine ring, making it highly susceptible to Nucleophilic Substitution (

  and mixed

).[1]

The "Salt Advantage" (Stability Comparison)

Researchers often debate using the free base versus the salt. Our internal stability studies indicate the HBr salt is the superior starting material for storage and handling.[1]

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Feature	Free Base (Oil)	Hydrobromide Salt (Solid)	Causality
Physical State	Viscous Oil	Crystalline Solid	Ionic lattice energy stabilizes the molecule against degradation.[1]
Shelf Life	< 1 Month (at 4°C)	> 12 Months (at RT)	Free base undergoes intermolecular self-alkylation (quaternization) to form insoluble polymers.
Hygroscopicity	High	Moderate	Salt form reduces the rate of hydrolysis to 3-(1-hydroxyethyl)pyridine. [1]

Part 2: Comparative Performance Data

Reactivity Profile: Bromo- vs. Chloro- Analogs

In drug discovery, the choice between 3-(1-bromoethyl)pyridine and 3-(1-chloroethyl)pyridine is a trade-off between reaction rate and atom economy.[1]

Experimental Setup:

- Reaction: Alkylation of 4-fluorophenol (

  eq) with the pyridine halide (

  eq) in DMF using

  .
- Temperature: 60°C.

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- Monitoring: HPLC conversion at 1, 4, and 12 hours.

Table 1: Representative Kinetic Performance

Precursor	Leaving Group ( )	Bond Energy ( )	Conversion (1 hr)	Conversion (4 hr)	Yield (Isolated)
3-(1-Bromoethyl)pyridine	Bromide ( )	~68 kcal/mol	85%	>98%	92%
3-(1-Chloroethyl)pyridine	Chloride ( )	~81 kcal/mol	15%	45%	68%*

*Note: The chloro- analog required heating to 90°C to achieve comparable conversion, resulting in higher impurity profiles (elimination to 3-vinylpyridine).[1]

Scientist's Insight: The C-Br bond is significantly weaker than the C-Cl bond.[1] For secondary electrophiles where steric hindrance is a factor, the better leaving group ability of bromide is crucial for driving the reaction to completion under mild conditions, preventing thermal elimination byproducts (styrene-like derivatives).

Part 3: Quantitative Analysis Protocols

To ensure the integrity of your starting material, we recommend a dual-method approach: RP-HPLC for organic purity and Potentiometric Titration for salt stoichiometry.[1]

Protocol A: Stability-Indicating RP-HPLC

Standard UV detection is sufficient, but the mobile phase must be acidic to prevent peak tailing caused by the interaction of the basic pyridine nitrogen with silanol groups on the column.[1]

Method Parameters:

- Column: C18 (L1),

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mm, 3.5 µm (e.g., Zorbax Eclipse Plus or equivalent).

- Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water.
- Mobile Phase B: Acetonitrile (MeCN).
- Gradient: 5% B to 95% B over 15 minutes.
- Flow Rate: 1.0 mL/min.[1][2]
- Detection: UV @ 254 nm (Pyridine

).
- Sample Diluent: 50:50 Water:MeCN (Keep cool to prevent hydrolysis).

Acceptance Criteria:

- Main Peak:

  (Area).[3][4]
- Impurity A (Hydrolysis): 3-(1-Hydroxyethyl)pyridine (RRT ~0.[1]4)

  .
- Impurity B (Elimination): 3-Vinylpyridine (RRT ~1.[1]2)

  .

Protocol B: Potentiometric Titration (HBr Content)

Since the product is a hydrobromide salt, confirming the HBr ratio is vital for stoichiometry calculations in subsequent reactions.

- Dissolve: 150 mg of sample in 50 mL of glacial acetic acid.
- Add: 5 mL of 5% mercuric acetate (to sequester the covalent bromide, ensuring you only titrate the ionic HBr). Note: If total bromide is desired, omit mercuric acetate, but this requires silver nitrate titration.

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- Titrant: 0.1 N Perchloric Acid (

) in acetic acid.

- Endpoint: Potentiometric determination.

Part 4: Visualization of Workflows

Synthesis & Reactivity Pathway

The following diagram illustrates the formation of the compound and its divergent reactivity pathways (Substitution vs. Elimination).

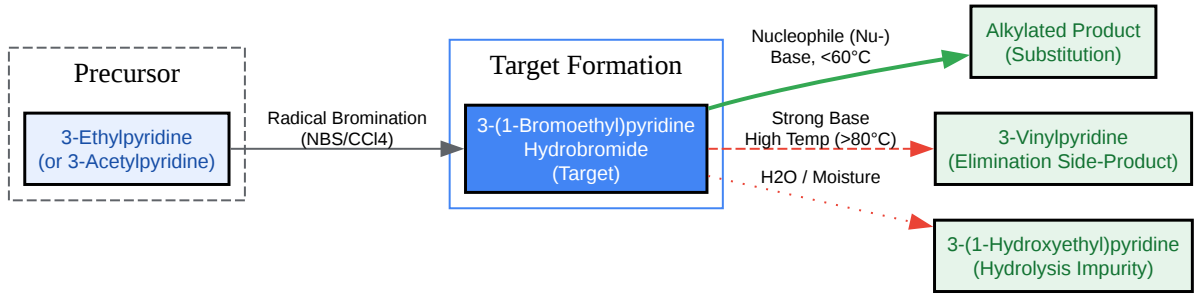

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Figure 1: Synthesis and reactivity divergence. Note that high temperatures promote elimination (Impurity 1), while moisture leads to hydrolysis (Impurity 2).

Analytical Decision Tree

A logic flow for validating the material before use in GMP or GLP settings.

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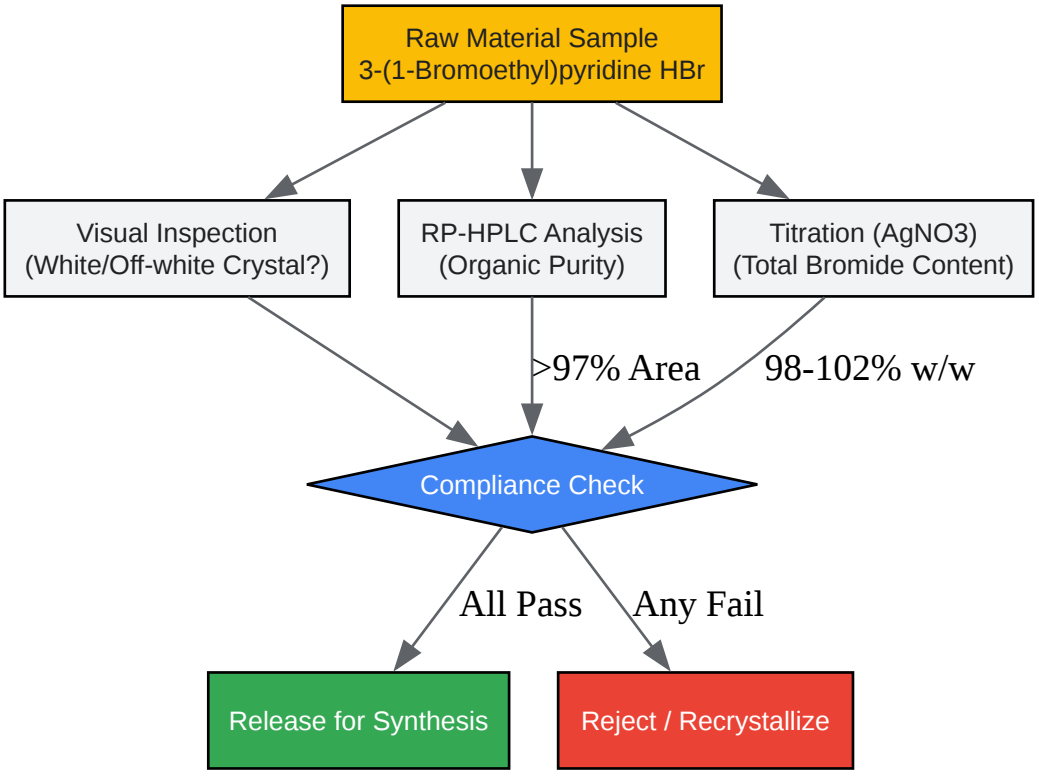

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Figure 2: Quality Control decision tree ensuring material integrity prior to synthetic application.

Part 5: Safety & Handling (Critical)

Warning: This compound is a potent alkylating agent and lachrymator.[1]

- Containment: Weigh and handle only inside a functioning fume hood.
- Neutralization: Spills should be treated with dilute ammonia or 10% sodium thiosulfate solution to quench the alkylating capability before disposal.[1]
- Storage: Store under inert gas (Argon/Nitrogen) at 2-8°C. The HBr salt is hygroscopic; moisture ingress releases HBr gas and degrades the compound.[1]

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